

"Benzene, 1-butyl-4-ethyl" material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzene, 1-butyl-4-ethyl

Cat. No.: B15483940

[Get Quote](#)

In-Depth Technical Guide: Benzene, 1-butyl-4-ethyl

Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for "**Benzene, 1-butyl-4-ethyl**" (CAS No. 15181-08-5) is not readily available in the public domain. This guide has been compiled using data from publicly accessible databases for the substance itself, and for structurally related compounds, namely its isomer "1-tert-butyl-4-ethylbenzene" and the parent compound "ethylbenzene," to provide a comprehensive overview of its potential hazards and characteristics. Data derived from these surrogate compounds should be interpreted with caution.

Chemical and Physical Properties

This section summarizes the available physicochemical data for "**Benzene, 1-butyl-4-ethyl**" and its related isomers. The data is primarily sourced from computational models and experimental data available in chemical databases.

Property	Value	Source
Molecular Formula	C12H18	PubChem
Molecular Weight	162.27 g/mol	PubChem
IUPAC Name	1-butyl-4-ethylbenzene	PubChem
CAS Number	15181-08-5	PubChem
Boiling Point	212.1°C (for 1-tert-butyl-4-ethylbenzene)	ChemicalBook
Melting Point	-38.35°C (for 1-tert-butyl-4-ethylbenzene)	ChemicalBook
Density	0.8617 g/cm ³ (estimate for 1-tert-butyl-4-ethylbenzene)	ChemicalBook
Refractive Index	1.4933 (for 1-tert-butyl-4-ethylbenzene)	ChemicalBook

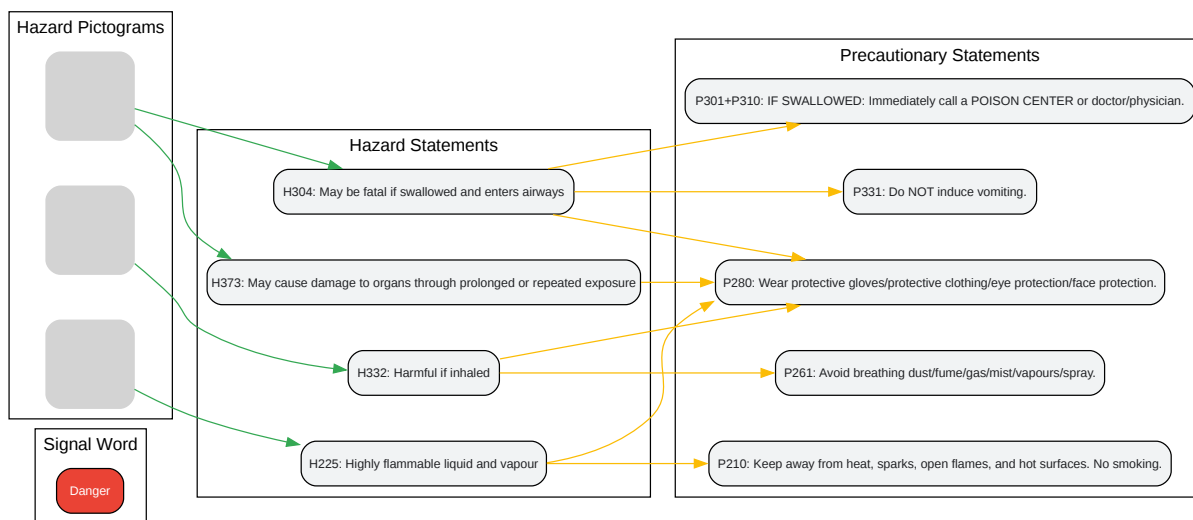
Hazard Identification and Classification

As no specific GHS classification is available for "**Benzene, 1-butyl-4-ethyl**," the classification for the closely related and well-studied compound, ethylbenzene, is provided as a primary reference for potential hazards.

GHS Classification for Ethylbenzene:

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[1][2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[1][2]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways. [1][2]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (Auditory organ) through prolonged or repeated exposure.[1][2]
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life.[1]
Hazardous to the Aquatic Environment, Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects.[1][2]

The following diagram illustrates the GHS hazard communication for ethylbenzene, which can be considered indicative for "**Benzene, 1-butyl-4-ethyl**".



[Click to download full resolution via product page](#)

Caption: GHS Hazard Communication for Ethylbenzene.

Toxicological Information

The toxicological data for ethylbenzene is presented here to provide an understanding of the potential health effects.

Endpoint	Value	Species	Route	Source
LD50	3500 mg/kg	Rat	Oral	[1]
LC50	17.2 mg/L (4 hours)	Rat	Inhalation	[1]
LD50	15,354 mg/kg	Rabbit	Dermal	[1]

Summary of Toxicological Effects (based on Ethylbenzene):

- Acute Toxicity: Moderately toxic if inhaled and of low toxicity if ingested or in contact with skin.[\[1\]](#)
- Skin Irritation: May cause slight skin irritation.[\[1\]](#)
- Eye Irritation: May cause slight eye irritation.[\[1\]](#)
- Aspiration Hazard: May be fatal if swallowed and enters the airways.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause temporary irritation of the respiratory tract.[\[1\]](#)
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to the liver after repeated ingestion of high doses and may cause deafness after repeated inhalation or ingestion.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of "**Benzene, 1-butyl-4-ethyl**" are not available in the public domain. The data presented in this guide are sourced from established chemical databases and Safety Data Sheets, which typically do not include detailed methodologies. The procedures followed for generating such data generally adhere to internationally recognized standards, such as those set by the OECD (Organisation for Economic Co-operation and Development) for chemical testing.

First Aid Measures

The following first aid measures are based on the recommendations for ethylbenzene and should be followed in case of exposure to "**Benzene, 1-butyl-4-ethyl**".

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or physician if you feel unwell.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or physician. Do NOT induce vomiting. [1]

Handling and Storage

Handling:

- Use only outdoors or in a well-ventilated area.[1]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2]
- Wear protective gloves, eye protection, or face protection.[1]
- Take action to prevent static discharges.[1]
- Do not breathe dust/gas/mist/vapours.[1]
- Ground and bond container and receiving equipment.[1]

- Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Use non-sparking tools.[1]

Storage:

- Store locked up.[1]
- Store in a well-ventilated place. Keep cool.[1]
- Keep container tightly closed.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. download.basf.com [download.basf.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. carlroth.com [carlroth.com]
- To cite this document: BenchChem. ["Benzene, 1-butyl-4-ethyl" material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15483940#benzene-1-butyl-4-ethyl-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b15483940#benzene-1-butyl-4-ethyl-material-safety-data-sheet-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com